

CAS number and molecular formula of Ethyl hydroxy(3-thienyl)acetate

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Compound of Interest

Compound Name: Ethyl hydroxy(3-thienyl)acetate

Cat. No.: B8469244

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An In-depth Technical Guide to Ethyl hydroxy(3-thienyl)acetate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information on **Ethyl hydroxy(3-thienyl)acetate** is limited. This guide summarizes the available data and provides context based on related chemical structures. Further experimental investigation is warranted for a comprehensive understanding of this compound.

Chemical Identity and Properties

Ethyl hydroxy(3-thienyl)acetate is a chemical compound with potential applications in research and drug discovery.

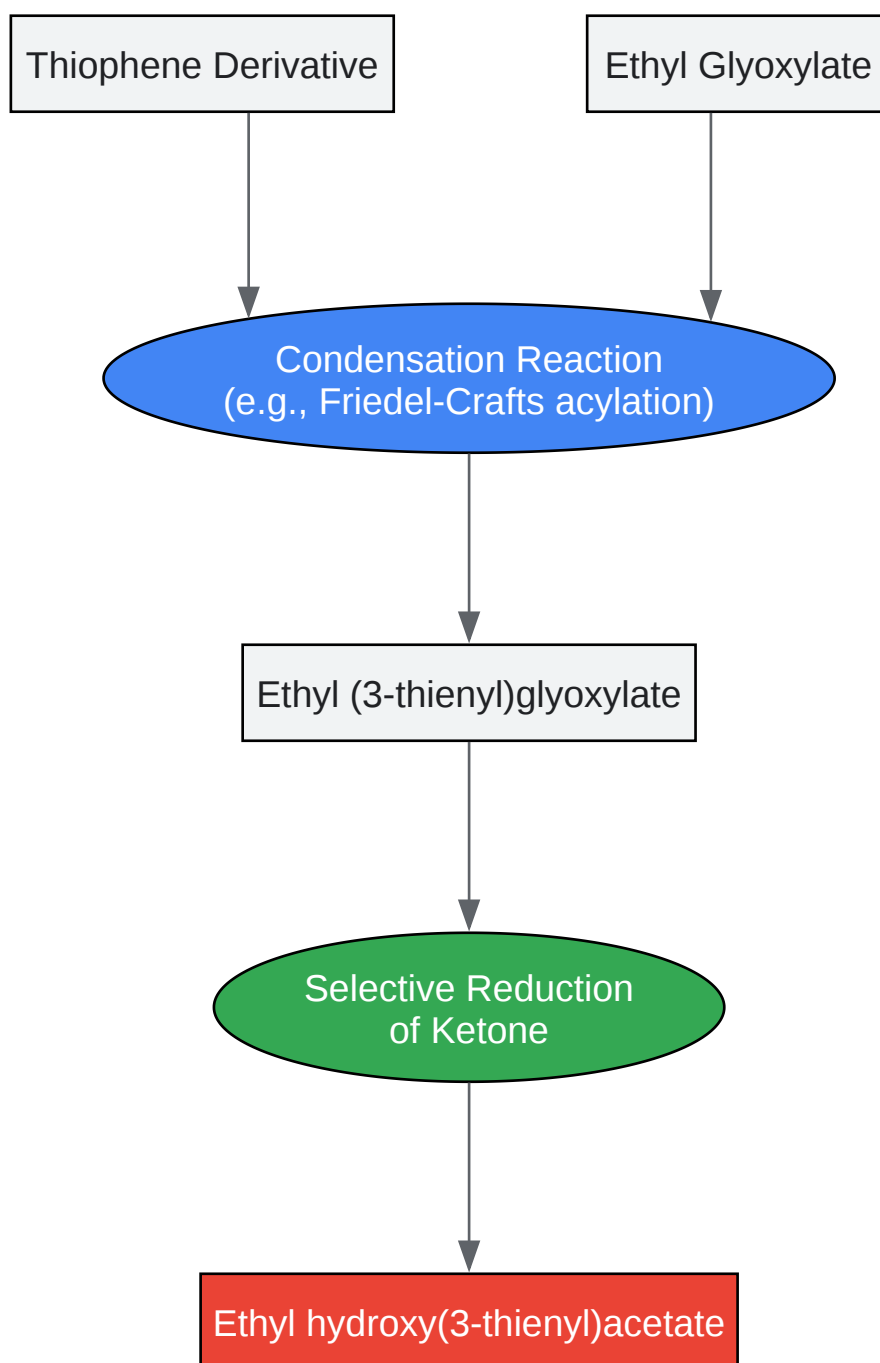
Identifier	Value	Source
CAS Number	22098-30-2	
Molecular Formula	C ₈ H ₁₀ O ₃ S	

Note: A major chemical supplier notes that they do not provide analytical data for this specific compound as it is intended for early discovery research.

Synthesis and Experimental Protocols

Detailed, publicly available experimental protocols for the synthesis of **Ethyl hydroxy(3-thienyl)acetate** are scarce. However, general synthetic strategies for related thienylacetic acid derivatives can provide a foundational understanding. One common approach involves the reaction of a thiophene derivative with an appropriate glyoxylic ester, followed by subsequent chemical modifications.

A potential, generalized workflow for the synthesis of related thienylacetic acids, which may be adapted for **Ethyl hydroxy(3-thienyl)acetate**, is outlined below. This is a speculative pathway and requires experimental validation.



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Caption: A potential synthetic workflow for **Ethyl hydroxy(3-thienyl)acetate**.

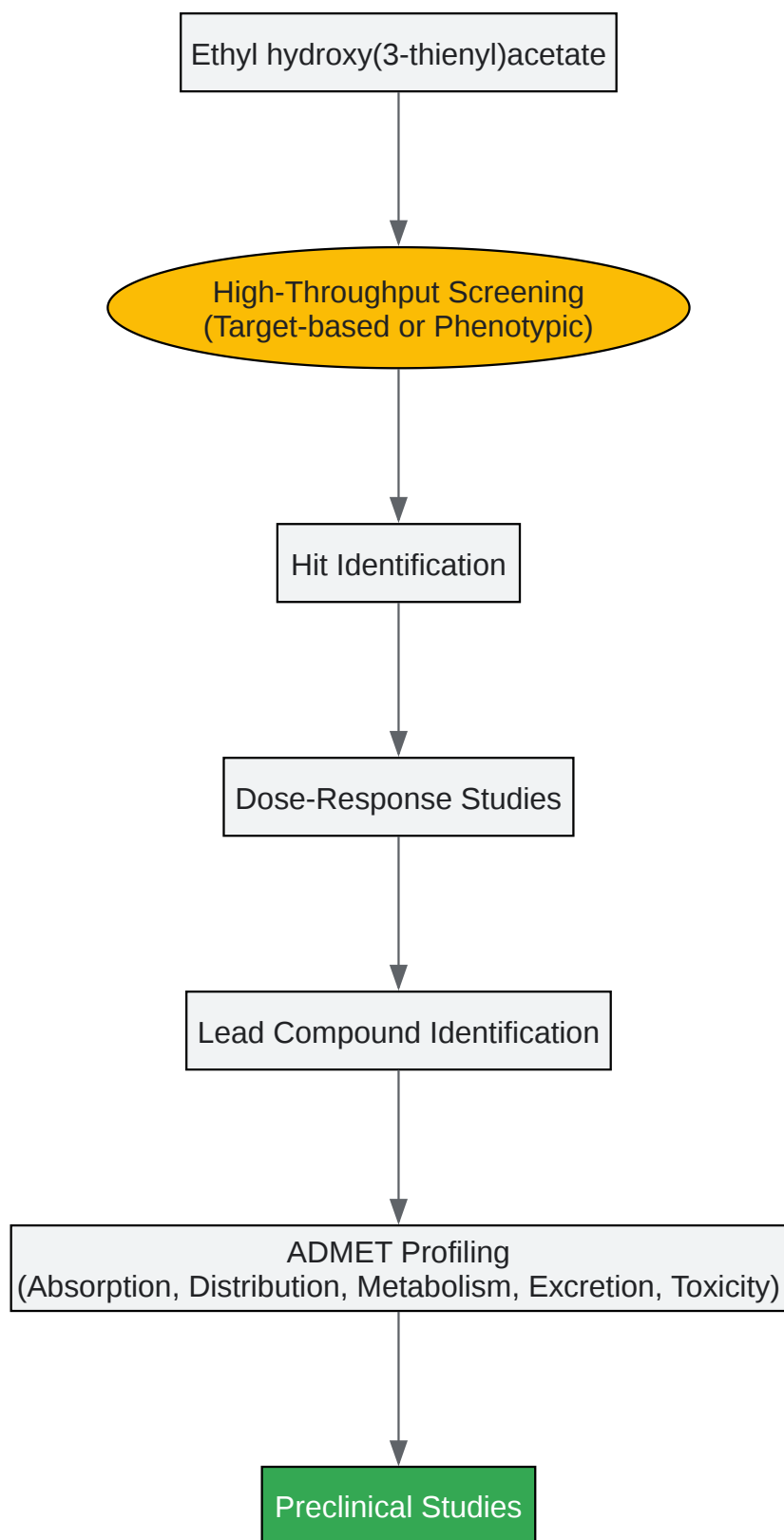
Potential Applications in Drug Development

While no specific pharmacological data for **Ethyl hydroxy(3-thienyl)acetate** was found, the thiophene ring is a well-established scaffold in medicinal chemistry. Thiophene-containing

compounds exhibit a wide range of biological activities and are components of several approved drugs. The presence of both a hydroxyl and an ester functional group in **Ethyl hydroxy(3-thienyl)acetate** suggests it could serve as a versatile intermediate for the synthesis of more complex molecules with potential therapeutic applications.

Signaling Pathways and Biological Activity

There is no publicly available information detailing the specific signaling pathways modulated by **Ethyl hydroxy(3-thienyl)acetate** or its overall biological activity profile. Research into the pharmacological effects of this compound would be a novel area of investigation. A general workflow for screening a novel compound like **Ethyl hydroxy(3-thienyl)acetate** for biological activity is proposed below.



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Caption: A general workflow for evaluating the biological activity of a novel compound.

Conclusion

Ethyl hydroxy(3-thienyl)acetate is a chemical entity with a confirmed CAS number and molecular formula. However, a significant gap exists in the public domain regarding its synthesis, experimental protocols, and biological activity. The information presented in this guide is based on available data and logical extrapolation from related compounds. This compound represents an under-explored area of chemical and pharmacological research, offering opportunities for novel discoveries in drug development and other scientific fields. Further empirical studies are essential to elucidate its properties and potential applications.

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